

Application of Nickel Carbide in Catalytic Hydrogenation of Alkynes: Application Notes and Protocols

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Compound of Interest

Compound Name: Nickel carbide (NiC)

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Introduction

The selective hydrogenation of alkynes to alkenes is a cornerstone transformation in organic synthesis, particularly in the pharmaceutical and fine chemical industries. While palladium-based catalysts have traditionally dominated this field, their high cost and potential for over-hydrogenation to alkanes have driven the search for alternative, earth-abundant catalysts. Nickel carbide (Ni₃C) has emerged as a promising candidate, demonstrating high catalytic activity and selectivity in the semi-hydrogenation of alkynes. Its unique electronic and structural properties, distinct from metallic nickel, offer a compelling avenue for developing robust and cost-effective hydrogenation processes.

These application notes provide detailed protocols for the synthesis of nickel carbide catalysts and their use in the catalytic hydrogenation of alkynes, along with tabulated quantitative data for phenylacetylene hydrogenation under various conditions.

Data Presentation

Table 1: Hydrogenation of Phenylacetylene with Ni₃C Nanoparticles: Influence of Solvent and Temperature

| Entry | Solvent | Temperature (°C) | Conversion (%) | Selectivity to Styrene (%) | Selectivity to Ethylbenzene (%) |
|-------|---------------------|------------------|----------------|----------------------------|---------------------------------|
| 1 | Toluene | 100 | 5 | 100 | 0 |
| 2 | THF | 100 | 25 | 24 | 76 |
| 3 | Ethanol | 100 | 100 | 0 | 100 |
| 4 | Ethanol | 60 | 95 | 25 | 75 |
| 5 | Ethanol | 25 | 10 | 100 | 0 |
| 6 | Ethanol/Water (1:1) | 60 | 100 | 0 | 100 |

Reaction conditions: Phenylacetylene (2 mmol), Ni₃C NPs (12.5 mg, 10 mol% [Ni]), H₂ (7 bar), 16 h. Data sourced from[1].

Table 2: Hydrogenation of Various Alkynes with Ni₃C Nanoparticles

| Substrate | Product(s) | Conversion (%) |
|-------------------|--|----------------|
| Phenylacetylene | Ethylbenzene | 100 |
| Diphenylacetylene | 1,2-diphenylethane, cis-stilbene, trans-stilbene | 100 |
| Octene | Octane | 100 |
| Styrene | Ethylbenzene | 100 |

Reaction conditions: Substrate (2 mmol), Ni₃C NPs (12.5 mg, 10 mol% [Ni]), Ethanol (1 mL), H₂ (7 bar), 100 °C, 16 h. Data sourced from[2].

Experimental Protocols

Protocol 1: Synthesis of Nickel Carbide (Ni₃C) Nanoparticles

This protocol describes the synthesis of crystalline nickel carbide nanoparticles via thermal decomposition of a nickel precursor.^{[1][3]}

Materials:

- Nickel(II) acetylacetonate (Ni(acac)₂)
- Oleylamine (OAm)
- 1-Octadecene (ODE)
- Ethanol
- Acetone
- Argon (Ar) gas
- Schlenk line and glassware
- Heating mantle with temperature controller
- Magnetic stirrer
- Centrifuge

Procedure:

- In a three-neck flask connected to a Schlenk line, combine Ni(acac)₂ (1 mmol), oleylamine (5 mmol), and 1-octadecene (10 mL).
- Degas the mixture by bubbling with argon for 30 minutes at room temperature.
- Under a continuous argon flow, heat the mixture to 250 °C with vigorous stirring.

- Maintain the temperature at 250 °C for 2 hours. The solution will turn black, indicating the formation of nanoparticles.
- After 2 hours, cool the reaction mixture to room temperature.
- Precipitate the nanoparticles by adding 20 mL of a 1:1 (v/v) mixture of ethanol and acetone.
- Separate the nanoparticles by centrifugation at 8000 rpm for 10 minutes.
- Discard the supernatant and redisperse the nanoparticle pellet in a minimal amount of toluene.
- Repeat the precipitation and centrifugation steps two more times to wash the nanoparticles.
- After the final wash, dry the Ni₃C nanoparticles under vacuum and store them under an inert atmosphere.

Protocol 2: Catalytic Hydrogenation of Phenylacetylene

This protocol details the procedure for the hydrogenation of phenylacetylene using the synthesized Ni₃C nanoparticles in a batch reactor.[\[1\]](#)[\[2\]](#)

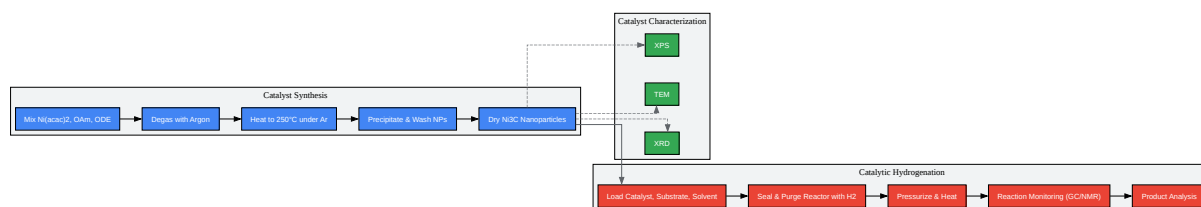
Materials:

- Ni₃C nanoparticles (synthesized as per Protocol 1)
- Phenylacetylene
- Ethanol (or other desired solvent)
- Hydrogen (H₂) gas
- Autoclave or high-pressure batch reactor equipped with a magnetic stirrer and pressure gauge
- Gas chromatograph (GC) or NMR spectrometer for analysis

Procedure:

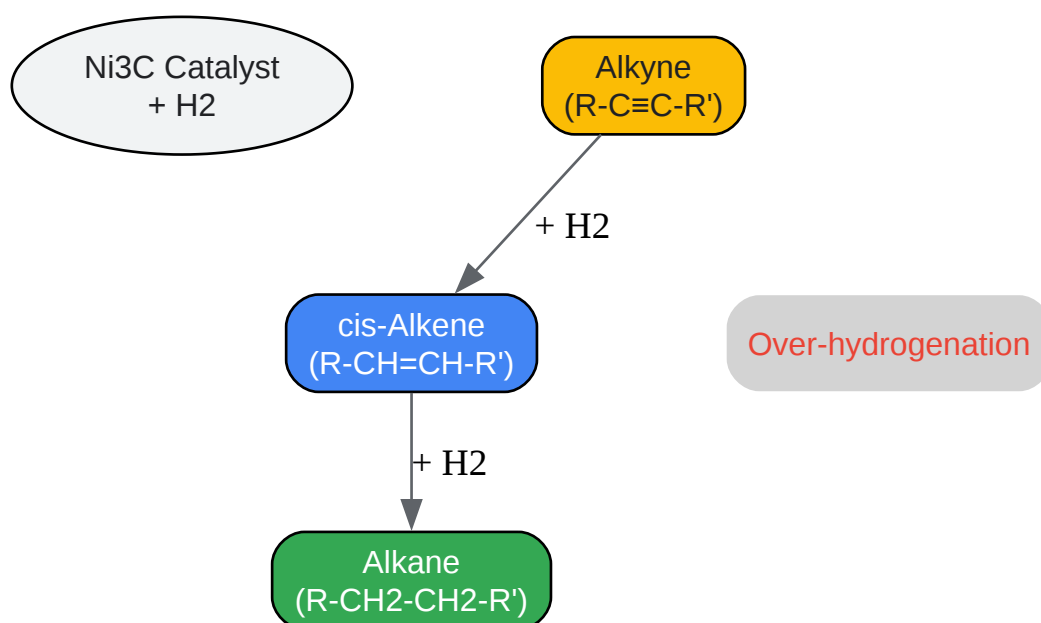
- Place the Ni₃C nanoparticles (12.5 mg, 10 mol% [Ni]) into the glass liner of the autoclave.
- Add the solvent (e.g., 1 mL of ethanol).
- Add the substrate, phenylacetylene (2 mmol).
- Seal the autoclave and purge it with H₂ gas three times to remove any air.
- Pressurize the reactor with H₂ to the desired pressure (e.g., 7 bar).
- Set the desired reaction temperature (e.g., 60 °C or 100 °C) and begin stirring.
- Monitor the reaction progress by taking aliquots at specific time intervals and analyzing them by GC or NMR.
- After the reaction is complete (e.g., 16 hours or as determined by monitoring), cool the reactor to room temperature and carefully vent the H₂ gas.
- Open the reactor and recover the reaction mixture.
- Separate the catalyst from the reaction mixture by centrifugation or filtration for potential reuse.
- Analyze the final product mixture to determine conversion and selectivity.

Visualizations



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Caption: Experimental workflow from Ni₃C catalyst synthesis to catalytic hydrogenation.



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Caption: Simplified reaction pathway for alkyne hydrogenation catalyzed by Ni₃C.

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